

Proper Disposal of Diallyl Maleate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diallyl maleate*

Cat. No.: *B213036*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **diallyl maleate**, a reactive difunctional monomer commonly used in polymer synthesis. Adherence to these procedures is critical to ensure the safety of laboratory personnel and the protection of the environment. **Diallyl maleate** is toxic if swallowed, harmful in contact with skin, and causes serious eye and skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Immediate Safety Precautions

Before handling **diallyl maleate**, it is imperative to be familiar with its hazards and the necessary safety measures.

Personal Protective Equipment (PPE): All personnel handling **diallyl maleate** must wear the following:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber, tested according to EN 374). Inspect gloves for leaks or tears before use.[\[4\]](#)
- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[2\]](#) Eyewash stations should be readily accessible.[\[3\]](#)
- Protective Clothing: A lab coat or chemical-resistant apron to prevent skin contact.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood.[\[1\]](#) [\[3\]](#) If vapors or mists are generated, a self-contained breathing apparatus may be necessary.

[\[1\]](#)

In Case of Exposure:

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[1\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[\[1\]](#)[\[3\]](#)

Spill & Leak Procedures

In the event of a **diallyl maleate** spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, using a chemical fume hood if the spill is contained within one.
- Contain: Prevent the spill from spreading and entering drains.[\[1\]](#) Cover drains if necessary. For large spills, create a dike around the spill using inert absorbent material.[\[2\]](#)
- Absorb: Use an inert, non-combustible absorbent material such as sand, earth, or vermiculite to soak up the spill.[\[3\]](#)[\[5\]](#)
- Collect: Carefully collect the absorbed material into a suitable, labeled, and closed container for disposal.[\[3\]](#)[\[5\]](#)
- Clean: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

- Dispose: Treat all spill cleanup materials as hazardous waste and dispose of them accordingly.[6]

Step-by-Step Disposal Protocol

The disposal of **diallyl maleate** and its containers must be managed as hazardous waste in compliance with all federal, state, and local regulations.[1][5] The primary federal regulation governing hazardous waste is the Resource Conservation and Recovery Act (RCRA).[7][8]

Step 1: Waste Identification & Segregation

- **Diallyl maleate** waste is classified as a toxic liquid, organic, n.o.s.[1]
- Do not mix **diallyl maleate** waste with other waste streams.[1] Keep it in its original or a compatible, clearly labeled container.
- Incompatible materials to avoid include strong oxidizing agents.[5]

Step 2: Container Management

- Waste Container: Use a designated, leak-proof, and sealable container for **diallyl maleate** waste. The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Diallyl Maleate**."
- Empty Containers: Empty **diallyl maleate** containers are also considered hazardous waste and must be handled in the same manner as the chemical itself.[1] Do not rinse the container into the drain. If local regulations permit, triple-rinsed containers may be disposed of as non-hazardous waste; however, the rinsate must be collected and treated as hazardous waste.[6]

Step 3: Storage

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.[1][2]
- Keep containers tightly closed to prevent the release of vapors.[1]
- The storage area should be locked or accessible only to authorized personnel.[1]

Step 4: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide the contractor with the Safety Data Sheet (SDS) for **diallyl maleate**.
- Disposal methods may include incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)

Step 5: Documentation

- Maintain accurate records of the amount of **diallyl maleate** waste generated and the date of disposal. This is a requirement under RCRA's "cradle-to-grave" tracking of hazardous waste.
[\[7\]](#)[\[8\]](#)

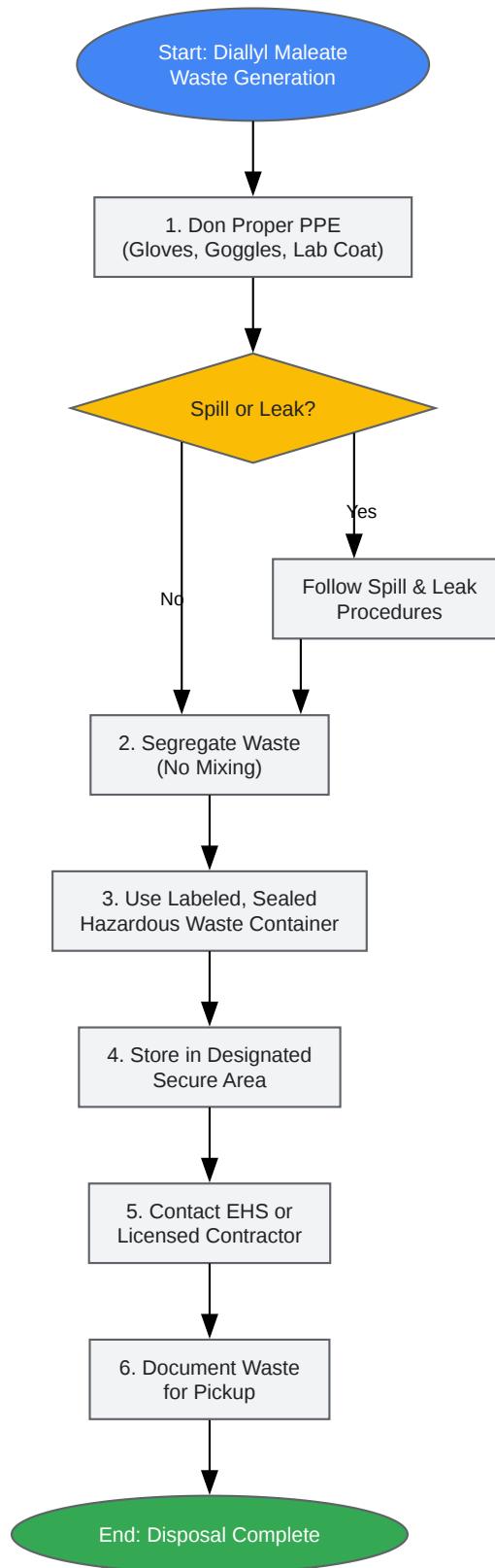
Quantitative Data Summary

The following table summarizes key quantitative data for **diallyl maleate**.

Property	Value	Reference
UN Number	2810	[1]
Proper Shipping Name	Toxic liquid, organic, n.o.s. (Diallyl maleate)	[1]
Hazard Class	6.1 (Toxic substances)	[1]
Packing Group	III	[1]
Melting Point	-47 °C / -53 °F	[1] [3]
Boiling Point	109 - 110 °C / 228.2 - 230 °F	[3]
Flash Point	130 °C / 266 °F	[3]
Density	1.074 g/cm ³ at 20 °C / 68 °F	[1]

Diallyl Maleate Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **diallyl maleate**.



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Caption: Workflow for the safe disposal of **diallyl maleate**.

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